

Methyl 3-Formylbenzoate: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Methyl 3-formylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl 3-formylbenzoate**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data are summarized for clarity, and detailed experimental protocols are provided for the determination of key physical characteristics.

Core Physical and Chemical Properties

Methyl 3-formylbenzoate is an organic compound that is a derivative of benzoic acid. It features both a methyl ester and a formyl (aldehyde) functional group attached to the benzene ring at the 1 and 3 positions, respectively. These functional groups make it a useful intermediate in the synthesis of more complex molecules.

Data Summary

The table below summarizes the key physical and chemical properties of **methyl 3-formylbenzoate**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O ₃	[1][2]
Molecular Weight	164.16 g/mol	[1][2][3]
Appearance	Solid	[1]
Melting Point	48-52 °C	[1]
59-63 °C (literature value)	[1]	
Boiling Point	Not readily available	
Density	Not readily available	
Solubility	Insoluble in water; Soluble in ethanol	[4]
CAS Number	52178-50-4	[1][2][4][5]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the primary physical properties of **methyl 3-formylbenzoate**.

Determination of Melting Point

Objective: To determine the temperature range over which **methyl 3-formylbenzoate** transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small amount of dry, powdered **methyl 3-formylbenzoate** is loaded into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to pack the sample at the bottom.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus. The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically 1-2 °C) is indicative of a high-purity sample. A broad melting range suggests the presence of impurities.

Determination of Solubility

Objective: To qualitatively assess the solubility of **methyl 3-formylbenzoate** in various solvents.

Methodology:

- **Sample and Solvent Preparation:** Approximately 10-20 mg of **methyl 3-formylbenzoate** is placed into a clean, dry test tube.
- **Solvent Addition:** A small volume (e.g., 1 mL) of the test solvent (e.g., water, ethanol) is added to the test tube.
- **Mixing and Observation:** The mixture is agitated vigorously for 1-2 minutes. The sample is observed to determine if it has dissolved completely, partially, or not at all.
- **Classification:**
 - **Soluble:** The solid completely disappears, forming a clear solution.
 - **Partially Soluble:** Some of the solid dissolves, but a noticeable amount remains.
 - **Insoluble:** The solid does not appear to dissolve at all.

Logical Workflow Visualization

The following diagram illustrates a common and logical synthetic route to **methyl 3-formylbenzoate**, the Fischer-Speier esterification of 3-formylbenzoic acid. This process is fundamental in organic synthesis for the preparation of esters from carboxylic acids and alcohols.



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Caption: Synthetic workflow for **methyl 3-formylbenzoate** via Fischer esterification.

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